

# An In-depth Technical Guide to the Safe Handling of Propargyl 2-bromoisobutyrate

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## Compound of Interest

Compound Name: *Propargyl 2-bromoisobutyrate*

Cat. No.: *B1610542*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **propargyl 2-bromoisobutyrate** (CAS No. 40630-86-2), a key reagent in polymer chemistry. Adherence to these guidelines is crucial for ensuring laboratory safety and experimental integrity.

## Chemical and Physical Properties

**Propargyl 2-bromoisobutyrate** is a bifunctional molecule utilized as an initiator in atom transfer radical polymerization (ATRP).[1] Its structure incorporates a propargyl group with a terminal alkyne and a 2-bromoisobutyrate group, enabling controlled polymer synthesis and subsequent "click" chemistry modifications.[1]

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>9</sub> BrO <sub>2</sub> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	205.05 g/mol <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Solid or liquid
Boiling Point	188-194 °C
Flash Point	89.4 °C (192.9 °F)
Density	1.418 ± 0.06 g/cm <sup>3</sup> (Predicted)
CAS Number	40630-86-2 <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>

## Hazard Identification and Safety Precautions

**Propargyl 2-bromoisobutyrate** is classified as a hazardous substance. The primary hazards are summarized below.

Hazard Classification	Description
Acute Toxicity, Oral (Category 4)	Harmful if swallowed. <a href="#">[5]</a>
Skin Irritation (Category 2)	Causes skin irritation.
Eye Irritation (Category 2)	Causes serious eye irritation.
Specific Target Organ Toxicity - Single Exposure (Category 3)	May cause respiratory irritation.

Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

- H335: May cause respiratory irritation.

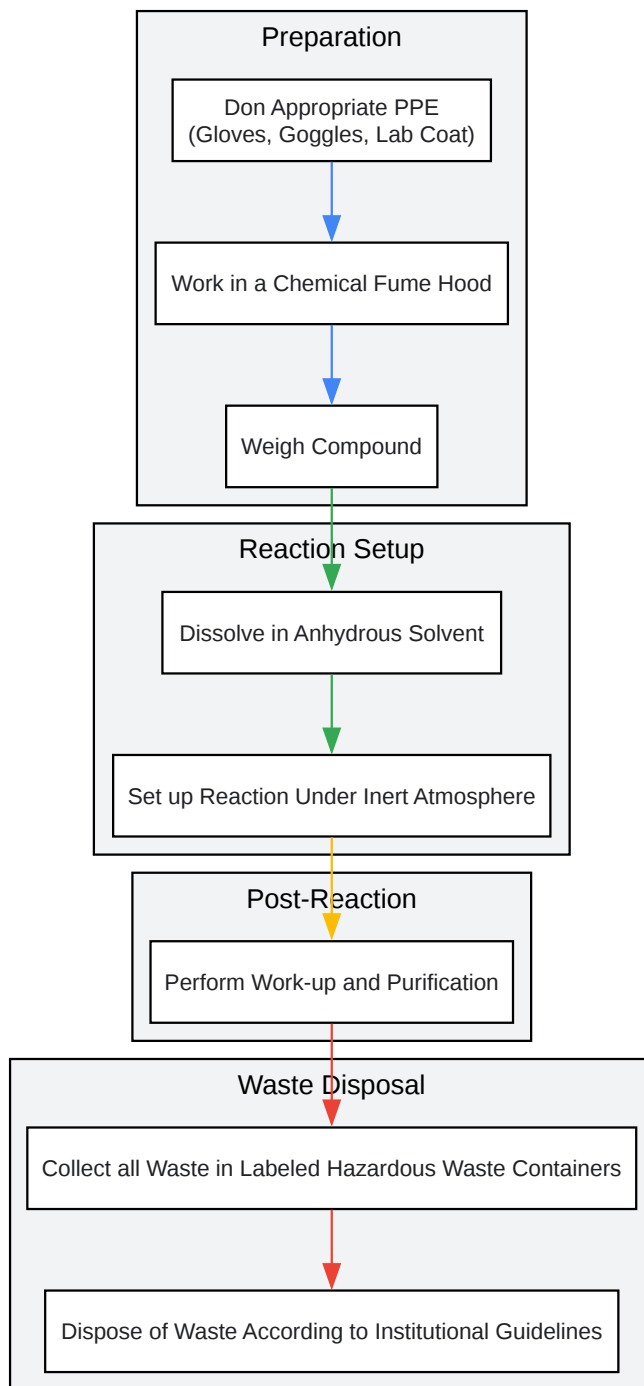
#### Precautionary Statements:

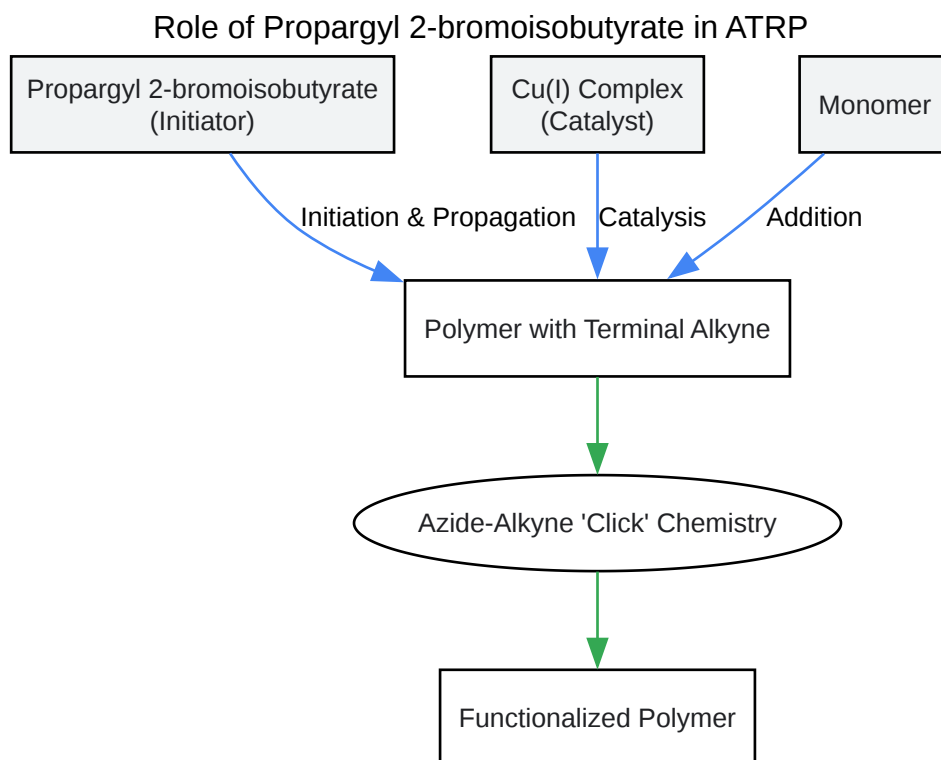
- P261: Avoid breathing mist/vapours/spray.[6]
- P264: Wash face, hands and any exposed skin thoroughly after handling.[5][6][7]
- P271: Use only outdoors or in a well-ventilated area.[6]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

## Experimental Workflow and Handling

Proper handling of **propargyl 2-bromoisobutyrate** is essential to minimize exposure and ensure a safe laboratory environment. All operations should be conducted in a well-ventilated chemical fume hood.

## Safe Handling Workflow for Propargyl 2-bromoisobutyrate





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